

An In-depth Technical Guide to the Physical Properties of 3-Bromobenzyl Alcohol

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Compound of Interest

Compound Name: *3-Bromobenzyl alcohol*

Cat. No.: *B105401*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromobenzyl alcohol**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in the synthesis of a variety of molecules, including pharmaceuticals and agrochemicals.^[1] This document presents quantitative data in structured tables, details relevant experimental protocols, and includes a visualization of its synthesis workflow.

Core Physical and Chemical Properties

3-Bromobenzyl alcohol, with the CAS number 15852-73-0, is an organohalogen compound.^[2] It presents as a clear, colorless to light yellow liquid or a white to off-white crystalline solid at room temperature, accompanied by a faint aromatic odor.^{[2][3][4]} Its molecular structure consists of a benzene ring substituted with a bromine atom at the meta-position relative to a hydroxymethyl group.^[2]

Quantitative Physical Properties

The following tables summarize the key physical properties of **3-Bromobenzyl alcohol**, compiled from various sources. It is important to note that slight variations in reported values can be attributed to different experimental conditions and purity levels.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO	[5]
Molecular Weight	187.03 g/mol	[6]
Appearance	Clear colorless to light yellow liquid	[3][4]
Melting Point	18-21 °C	[4]
110-112 °C (Note: This appears to be an outlier or refer to a different compound, as most sources indicate it's a liquid at room temperature)	[3]	
Boiling Point	287.2 °C at 760 mmHg	[7]
253 °C	[8]	
228-230 °C	[4]	
165 °C at 16 mmHg	[3][6]	
Density	1.565 g/cm ³	[7]
1.56 g/mL at 25 °C	[3][6]	
1.587 g/mL	[4]	
Refractive Index (n _{20/D})	1.584	[3][6]
1.591	[7]	
1.5915	[4]	
Flash Point	>230 °F (>110 °C)	[3]
115.7 °C	[7]	
96 °C	[4]	
Vapor Pressure	0.00118 mmHg at 25 °C	[3][7]
pKa	14.28 ± 0.10 (Predicted)	[3]

Solubility Profile

3-Bromobenzyl alcohol is slightly soluble in water.^{[3][9]} It exhibits moderate to good solubility in common organic solvents such as ethanol, acetone, and dimethyl sulfoxide.^[2]

Solvent	Solubility	Source(s)
Water	Slightly soluble	[3][9]
Ethanol	Soluble (by inference from general statements)	[2]
Acetone	Soluble (by inference from general statements)	[2]
Dimethyl sulfoxide (DMSO)	Soluble (by inference from general statements)	[2]

Experimental Protocols

This section details the standard methodologies for determining the key physical properties of organic compounds like **3-Bromobenzyl alcohol**.

Determination of Melting Point (Capillary Method)

The melting point of a solid organic compound can be determined with a high degree of accuracy using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the sample of **3-Bromobenzyl alcohol** is crystalline and dry. If it is a liquid at room temperature, this method would be used after solidification at a lower temperature.
- Finely powder a small amount of the crystalline sample using a mortar and pestle.
- Pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).
- For a pure compound, the melting range should be narrow (0.5-2 °C).

Determination of Boiling Point (Microscale Method)

The boiling point of a liquid can be determined using a small amount of the substance with the microscale method.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Add 0.5-1 mL of **3-Bromobenzyl alcohol** to the small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath, making sure the rubber band is above the surface of the heating liquid.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed through direct observation.

Apparatus:

- Small test tubes
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, acetone, hexane)

Procedure:

- Add a known volume or mass of **3-Bromobenzyl alcohol** (e.g., 0.1 g or 0.1 mL) to a test tube.
- Add a small, measured volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
- Observe the mixture. If the solute completely dissolves, it is considered soluble.
- If the solute does not dissolve, continue adding the solvent in small, measured increments (e.g., 1 mL at a time) with agitation after each addition, until the solute dissolves or a total of a larger volume (e.g., 10 mL) has been added.
- Record the solubility in terms of mass or volume of solute per volume of solvent. For example, "soluble (0.1 g in 3 mL)" or "insoluble (less than 0.1 g in 10 mL)".

Synthesis Workflow

3-Bromobenzyl alcohol is commonly synthesized via the reduction of 3-bromobenzaldehyde.

The following diagram illustrates a typical laboratory-scale synthesis workflow.[\[10\]](#)



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Caption: Synthesis workflow for **3-Bromobenzyl alcohol**.

Conclusion

This technical guide has provided a detailed summary of the physical properties of **3-Bromobenzyl alcohol**, along with standardized experimental protocols for their determination.

The compiled data and methodologies serve as a valuable resource for scientists and professionals engaged in research and development, particularly in the fields of medicinal chemistry and material science, where **3-Bromobenzyl alcohol** is a frequently used synthetic intermediate.

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